

# Application Notes and Protocols for ATC0065 in the Forced Swim Test

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For Researchers, Scientists, and Drug Development Professionals

#### Introduction

ATC0065 is a potent and selective antagonist of the melanin-concentrating hormone receptor 1 (MCHR1) with demonstrated antidepressant-like activity in preclinical models.[1][2] The forced swim test (FST) is a widely utilized behavioral assay to screen for potential antidepressant efficacy.[1] This document provides a detailed protocol for utilizing the FST to evaluate the antidepressant-like effects of ATC0065 in rats, based on published findings.

**ATC0065** has an IC50 of 15.7 nM for human MCHR1 and has been shown to be orally active. [1][2] In vivo studies have demonstrated that oral administration of **ATC0065** at doses of 3-30 mg/kg significantly reduces immobility time in the rat forced swim test, which is indicative of an antidepressant-like effect.[1]

## **Data Presentation**

The following table summarizes the key in vitro and in vivo data for ATC0065.



Parameter	Value	Reference
Target	Melanin-Concentrating Hormone Receptor 1 (MCHR1)	[1][2]
Activity	Antagonist	[1]
IC50 (human MCHR1)	15.7 nM	[1][2]
Animal Model for FST	Rat	[1]
Route of Administration	Oral	[1]
Effective Dose Range (FST)	3 - 30 mg/kg	[1]
Observed Effect in FST	Significant reduction in immobility time	[1]

# **Experimental Protocols**

This section outlines the detailed methodology for conducting the forced swim test to assess the antidepressant-like properties of **ATC0065**.

#### **Animals**

Species: Male Sprague-Dawley rats

Weight: 200-250 g

- Housing: Group-housed in a temperature-controlled room (22 ± 2°C) with a 12-hour light/dark cycle. Food and water should be available ad libitum.
- Acclimation: Animals should be acclimated to the housing facility for at least one week prior to the experiment and handled daily for at least three days before the test to minimize stress.

#### **Apparatus**

- A transparent Plexiglas cylinder (40 cm high x 20 cm in diameter).
- The cylinder should be filled with water (23-25°C) to a depth of 30 cm, which prevents the rats from touching the bottom with their hind paws or tail.



### **Drug Preparation and Administration**

- Vehicle: The appropriate vehicle for dissolving ATC0065 should be determined based on its solubility. A common vehicle for oral administration is 0.5% carboxymethyl cellulose (CMC) in distilled water.
- ATC0065 Dosing: Prepare solutions of ATC0065 to achieve final doses of 3, 10, and 30 mg/kg.
- Administration: Administer ATC0065 or vehicle orally (p.o.) via gavage 60 minutes prior to the test session. The volume of administration should be consistent across all animals (e.g., 5 ml/kg).

#### **Forced Swim Test Procedure**

The forced swim test is conducted in two sessions: a pre-test session and a test session, separated by 24 hours.

Day 1: Pre-test Session (15 minutes)

- Place each rat individually into the swim cylinder for a 15-minute pre-swim.
- After 15 minutes, remove the rat from the water, gently dry it with a towel, and return it to its home cage.
- The purpose of the pre-test is to induce a state of behavioral despair, leading to increased immobility in the subsequent test session.

Day 2: Test Session (5 minutes)

- Administer ATC0065 or vehicle orally 60 minutes before the test.
- Place each rat individually into the swim cylinder for a 5-minute test session.
- Record the entire 5-minute session using a video camera for later analysis.
- After the 5-minute session, remove the rat, dry it, and return it to its home cage.



# **Behavioral Scoring**

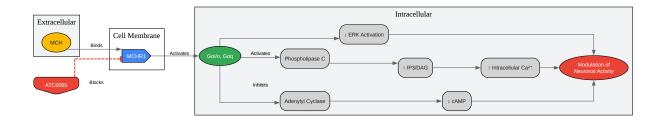
- An observer blinded to the treatment conditions should score the video recordings.
- The total duration of immobility during the 5-minute test session is the primary behavioral measure.
- Immobility is defined as the state in which the rat makes only the minimal movements necessary to keep its head above water.
- Other behaviors that can be scored include:
  - Swimming: Active movements of the limbs, including paddling and circling the cylinder.
  - Climbing: Active attempts to climb the walls of the cylinder.

## **Statistical Analysis**

- Data should be expressed as the mean ± SEM for each group.
- Statistical analysis can be performed using a one-way analysis of variance (ANOVA)
  followed by a post-hoc test (e.g., Dunnett's test) to compare the ATC0065-treated groups to
  the vehicle-treated control group.
- A p-value of less than 0.05 is typically considered statistically significant.

# Mandatory Visualizations Signaling Pathway of MCHR1 Antagonism



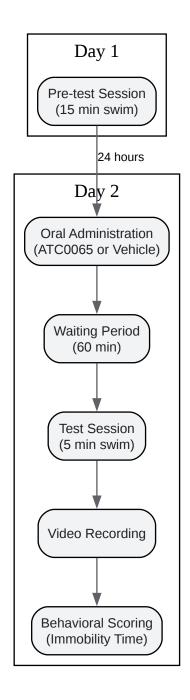


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Caption: MCHR1 signaling pathway and the antagonistic action of ATC0065.

# **Experimental Workflow for Forced Swim Test**





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Caption: Experimental workflow for the two-day forced swim test protocol.

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### References

- 1. Anxiolytic- and antidepressant-like profile of ATC0065 and ATC0175: nonpeptidic and orally active melanin-concentrating hormone receptor 1 antagonists - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. medchemexpress.com [medchemexpress.com]
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